

A Technical Guide to Commercial Dimethyl Terephthalate-d4 for Research Applications

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Compound of Interest

Compound Name: *Dimethyl terephthalate-d4*

Cat. No.: *B1340465*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of commercially available **Dimethyl terephthalate-d4** (DMT-d4), a deuterated internal standard crucial for quantitative analysis in various research fields. This document details available suppliers, presents key quantitative data, and outlines detailed experimental protocols for its use in mass spectrometry-based assays.

Introduction to Dimethyl Terephthalate-d4

Dimethyl terephthalate-d4 is the deuterium-labeled form of Dimethyl terephthalate (DMT), an organic compound widely used in the production of polyesters.[1][2] In the realm of scientific research, DMT-d4 serves as an invaluable internal standard for quantitative analyses, particularly in gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS).[2] The incorporation of stable heavy isotopes like deuterium allows for precise quantification by correcting for variations during sample preparation and analysis.[2]

Commercial Suppliers of Dimethyl Terephthalate-d4

Several reputable chemical suppliers offer **Dimethyl terephthalate-d4** for research purposes. The primary suppliers identified are Sigma-Aldrich (a subsidiary of Merck), MedChemExpress, and Chiron, often distributed through partners like ESSLAB. These suppliers provide the compound in various purities and formulations to suit different analytical needs.

Quantitative Data of Commercial Dimethyl Terephthalate-d4

The following tables summarize the key quantitative data for **Dimethyl terephthalate-d4** available from the identified commercial suppliers. Researchers should always request a lot-specific Certificate of Analysis (CoA) for the most accurate and up-to-date information.

Table 1: General and Chemical Properties

Property	Value	Source
Chemical Name	1,4-Benzenedicarboxylic acid-d4, dimethyl ester	[3]
Synonyms	Terephthalic Acid-d4 Dimethyl Ester; DMT-d4	[3]
CAS Number	74079-01-9	[4]
Molecular Formula	C ₁₀ H ₆ D ₄ O ₄	[3]
Molecular Weight	198.21 g/mol	[3]
Appearance	Solid	
Melting Point	139-141 °C	[3]

Table 2: Supplier-Specific Product Information

Supplier	Product Number	Isotopic Purity	Formulation
Sigma-Aldrich	617172	≥98 atom % D	Solid
MedChemExpress	HY-Y0383S	Not explicitly stated on the data sheet, but a CoA is available.	Solid
Chiron (via ESSLAB)	12323.10-K-IO	Not explicitly stated on the data sheet, but a CoA is available.	1000 µg/mL in isooctane

Experimental Protocols

Dimethyl terephthalate-d4 is predominantly used as an internal standard in chromatographic methods coupled with mass spectrometry to ensure the accuracy and precision of quantification.

Gas Chromatography-Mass Spectrometry (GC-MS) Protocol for Phthalate Analysis

This protocol is adapted from a validated method for the determination of phthalates in wine, where DMP-d4 is explicitly used as an internal standard.^[5]

1. Reagents and Materials:

- **Dimethyl terephthalate-d4** (DMP-d4) internal standard solution (e.g., 10 µg/mL in a suitable solvent like isohexane).
- Calibration standards of the target phthalate analytes.
- Sample matrix (e.g., wine, environmental water sample, biological extract).
- Extraction solvent (e.g., isohexane).
- Anhydrous sodium sulfate for drying.

2. Sample Preparation:

- To a known volume of the sample, add a precise volume of the DMP-d4 internal standard solution.
- Perform a liquid-liquid extraction with an appropriate volume of isohexane.
- Separate the organic layer and dry it over anhydrous sodium sulfate.
- Concentrate the extract to a final volume under a gentle stream of nitrogen.
- Transfer the final extract to a GC vial for analysis.

3. GC-MS Instrumental Parameters:

- Gas Chromatograph: Agilent 7890B or equivalent.
- Column: HP-5ms (30 m x 0.25 mm, 0.25 μ m film thickness) or equivalent.
- Injector: Splitless mode at 280°C.
- Oven Program: Initial temperature of 60°C, hold for 1 minute, ramp to 280°C at 10°C/min, and hold for 5 minutes.
- Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- Mass Spectrometer: Agilent 5977A or equivalent.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Acquisition Mode: Selected Ion Monitoring (SIM). Monitor characteristic ions for the target analytes and DMP-d4 (e.g., m/z 167 for DMP-d4).

4. Quantification:

- Create a calibration curve by plotting the ratio of the peak area of the analyte to the peak area of DMP-d4 against the analyte concentration.
- Determine the concentration of the analyte in the samples by interpolating the peak area ratio from the calibration curve.

Liquid Chromatography-Mass Spectrometry (LC-MS) Protocol

While a specific protocol from a supplier for DMT-d4 in LC-MS was not found, a general protocol can be established based on its properties and common practices for similar compounds.

1. Reagents and Materials:

- **Dimethyl terephthalate-d4** internal standard solution (e.g., 1 µg/mL in a suitable solvent like acetonitrile).
- Calibration standards of the target analytes.
- Sample matrix.
- Mobile phase A: Water with 0.1% formic acid.
- Mobile phase B: Acetonitrile with 0.1% formic acid.

2. Sample Preparation:

- Spike a known amount of the sample with the DMP-d4 internal standard solution.
- Perform a protein precipitation with cold acetonitrile if the sample is biological in nature.
- Centrifuge the sample and transfer the supernatant to a new tube.
- Evaporate the solvent and reconstitute the residue in the initial mobile phase composition.
- Transfer the final solution to an LC vial.

3. LC-MS/MS Instrumental Parameters:

- Liquid Chromatograph: Shimadzu Nexera or equivalent.
- Column: C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 µm).
- Mobile Phase Gradient: A suitable gradient from 5% to 95% mobile phase B over several minutes.
- Flow Rate: 0.3 mL/min.
- Column Temperature: 40°C.
- Mass Spectrometer: SCIEX Triple Quad 6500+ or equivalent.
- Ionization Mode: Electrospray Ionization (ESI) in positive mode.

- Acquisition Mode: Multiple Reaction Monitoring (MRM). Determine the precursor and product ions for the target analytes and DMP-d4.

4. Quantification:

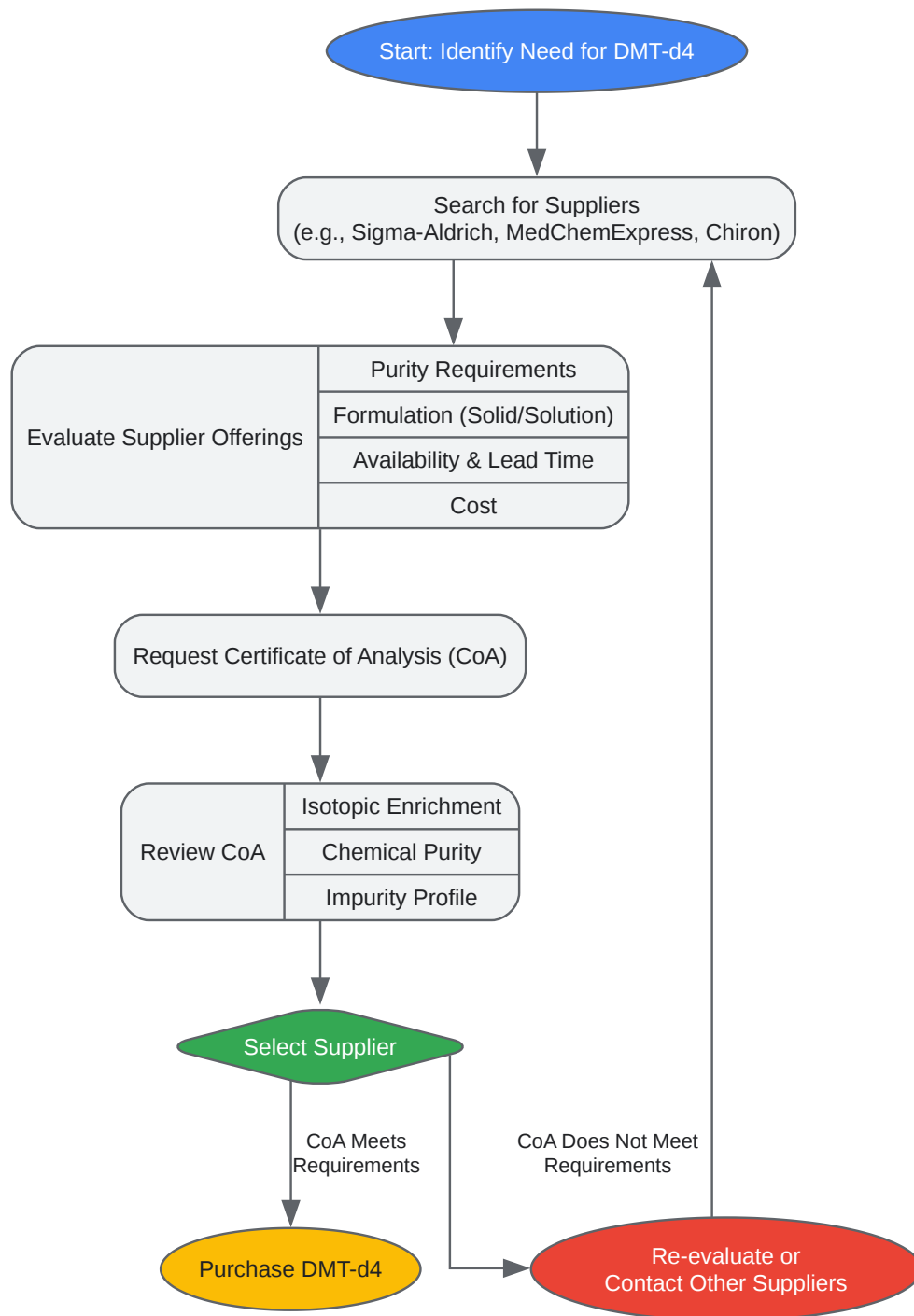
- Construct a calibration curve based on the peak area ratios of the analyte to the internal standard versus the analyte concentration.
- Calculate the concentration of the analyte in the samples from the calibration curve.

Visualizations

Supplier Selection Workflow

The following diagram illustrates a logical workflow for selecting a suitable commercial supplier for **Dimethyl terephthalate-d4**.

Supplier Selection Workflow for Dimethyl terephthalate-d4

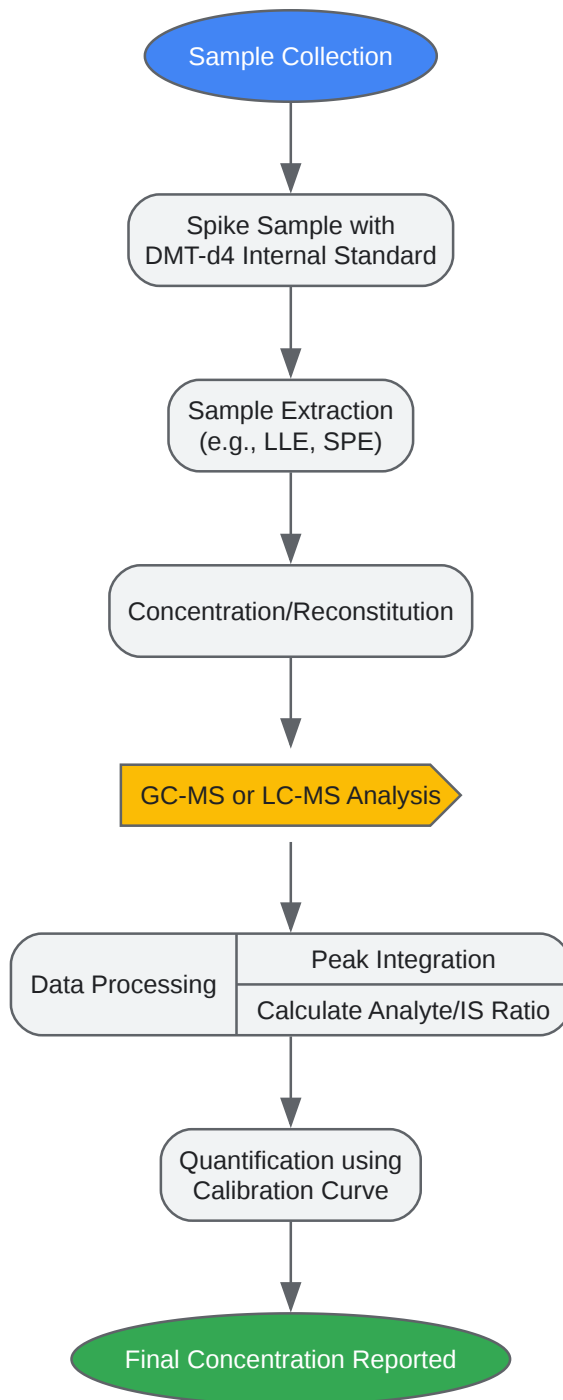
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Caption: A flowchart outlining the process for selecting a commercial supplier of **Dimethyl terephthalate-d4**.

Experimental Workflow for Quantification using DMT-d4

This diagram shows a typical experimental workflow for using **Dimethyl terephthalate-d4** as an internal standard in a quantitative analysis.

Experimental Workflow for Quantification with DMT-d4 Internal Standard

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Caption: A diagram illustrating the key steps in a quantitative analysis using **Dimethyl terephthalate-d4**.

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